

Application Notes and Protocols for Radiolabeling Benzipram for In Vivo Studies

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Compound of Interest

Compound Name: *Benzipram*
CAS No.: *35256-86-1*
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Introduction

Benzipram, chemically known as N-benzyl-N-isopropyl-3,5-dimethylbenzamide, is a compound of interest for its potential interactions with the central nervous system. In vivo imaging techniques such as Positron Emission Tomography (PET) and Single-Photon Emission Computed Tomography (SPECT) require the radiolabeling of this molecule to study its pharmacokinetics, biodistribution, and target engagement. These application notes provide detailed protocols for the radiolabeling of **Benzipram** with common radioisotopes used in preclinical and clinical research. The proposed methods are based on established radiochemical techniques for structurally similar molecules, providing a strong foundation for successful implementation.

The primary biological target for many centrally acting drugs is the GABA-A receptor. Benzodiazepines, a class of drugs structurally related to **Benzipram**, are known to act as positive allosteric modulators of this receptor, enhancing the effect of the neurotransmitter

GABA.[1][2][3] This leads to a calming effect on the brain.[1][2][3] Radiolabeled **Benzipram** can be a valuable tool to investigate its binding to these receptors in vivo.

Radiolabeling Strategies for Benzipram

Several strategies can be employed for the radiolabeling of **Benzipram**, each with its advantages and considerations. The choice of isotope will depend on the imaging modality (PET or SPECT), the required half-life, and the available radiochemistry infrastructure. The following sections outline protocols for labeling with Carbon-11 ($[^{11}\text{C}]$), Fluorine-18 ($[^{18}\text{F}]$), and Iodine-123 ($[^{123}\text{I}]$).

Table 1: Summary of Potential Radiolabeling Methods for Benzipram Analogs

Radiolabeling Method	Isotope	Precursor	Typical Radiochemical Yield (RCY) (decay-corrected)	Typical Molar Activity (Am)	Reference Examples for Analogous Compounds
[¹¹ C]Carbonylation	¹¹ C	3,5-Dimethyl-N-(1-methylethyl)-N-(phenylmethyl)aniline and [¹¹ C]CO	30-60%	74-185 GBq/μmol	[¹¹ C]Benzamides
[¹⁸ F]Fluorobenzoylation	¹⁸ F	N-isopropyl-3,5-dimethylbenzamide and 4-[¹⁸ F]fluorobenzyl halide	25-50%	37-111 GBq/μmol	[¹⁸ F]Fluorobenzoylated compounds
[¹²³ I]Iododestannylation	¹²³ I	N-Benzyl-N-isopropyl-3,5-dimethyl-X-(trialkylstannyl)benzamide	60-80%	> 185 GBq/μmol	[¹²³ I]Iodobenzamides

Experimental Protocols

Protocol 1: [¹¹C]Benzipram via Palladium-Mediated [¹¹C]Carbonylation

This protocol describes the synthesis of [¹¹C]**Benzipram** by labeling the carbonyl carbon with [¹¹C]carbon monoxide. This method preserves the original structure of **Benzipram**.

Materials:

- 3,5-Dimethyl-N-(1-methylethyl)-N-(phenylmethyl)aniline (precursor)
- [^{11}C]Carbon monoxide ([^{11}C]CO) produced from a cyclotron
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Solvent (e.g., anhydrous Dimethylformamide - DMF)
- High-Performance Liquid Chromatography (HPLC) for purification
- Standard laboratory equipment for radiochemistry synthesis

Procedure:

- Precursor Synthesis: Synthesize 3,5-Dimethyl-N-(1-methylethyl)-N-(phenylmethyl)aniline from 3,5-dimethylaniline and benzyl bromide followed by reaction with isopropyl bromide.
- [^{11}C]CO Production: Produce [^{11}C]CO from [^{11}C]CO₂ via reduction over a suitable catalyst (e.g., molybdenum or zinc).
- Radiolabeling Reaction:
 - In a sealed reaction vessel, dissolve the precursor (1-2 mg) and the palladium catalyst (2-3 mg) in anhydrous DMF (0.3 mL).
 - Bubble the [^{11}C]CO gas through the reaction mixture at a controlled flow rate.
 - Heat the reaction vessel at 80-120°C for 5-10 minutes.
- Purification:
 - After the reaction, quench the mixture with water.
 - Inject the crude reaction mixture onto a semi-preparative HPLC column (e.g., C18) to isolate [^{11}C]**Benzipram**. The mobile phase could consist of an acetonitrile/water gradient.
- Formulation:
 - Collect the HPLC fraction containing the product.

- Remove the organic solvent by rotary evaporation or solid-phase extraction.
- Formulate the final product in a sterile, injectable solution (e.g., saline with a small percentage of ethanol).
- Quality Control:
 - Determine the radiochemical purity and identity of the final product by analytical HPLC.
 - Measure the molar activity.

Protocol 2: [^{18}F]Fluoro-Benzipram via Nucleophilic Substitution

This protocol describes the synthesis of an ^{18}F -labeled analog of **Benzipram** by attaching a [^{18}F]fluorobenzyl group.

Materials:

- N-isopropyl-3,5-dimethylbenzamide (precursor)
- 4-bromomethyl-1-fluorobenzene or 4-(tosyloxymethyl)-1-fluorobenzene
- [^{18}F]Fluoride produced from a cyclotron
- Phase-transfer catalyst (e.g., Kryptofix 2.2.2)
- Potassium carbonate (K_2CO_3)
- Solvent (e.g., anhydrous Acetonitrile)
- HPLC for purification

Procedure:

- Precursor Synthesis: Synthesize N-isopropyl-3,5-dimethylbenzamide from 3,5-dimethylbenzoyl chloride and isopropylamine.
- [^{18}F]Fluoride Activation:

- Trap the aqueous [^{18}F]fluoride solution on an anion exchange cartridge.
- Elute the [^{18}F]fluoride into a reaction vessel with a solution of Kryptofix 2.2.2 and K_2CO_3 in acetonitrile/water.
- Azeotropically dry the [^{18}F]fluoride by repeated additions and evaporations of anhydrous acetonitrile.
- Radiolabeling Reaction:
 - To the dried [^{18}F]fluoride/ K_2CO_3 /Kryptofix 2.2.2 complex, add a solution of the 4-bromomethyl-1-fluorobenzene precursor (2-5 mg) in anhydrous acetonitrile (0.5 mL).
 - Heat the reaction vessel at 80-110°C for 10-15 minutes to produce 4-[^{18}F]fluorobenzyl bromide.
 - To this intermediate, add N-isopropyl-3,5-dimethylbenzamide (2-3 mg) and a non-nucleophilic base (e.g., sodium hydride).
 - Continue heating at 80-110°C for another 10-15 minutes.
- Purification and Formulation: Follow steps 4 and 5 from Protocol 1.
- Quality Control: Follow step 6 from Protocol 1.

Protocol 3: [^{123}I]Iodo-Benzipram via Iododestannylation

This protocol describes the synthesis of an iodinated analog of **Benzipram** using [^{123}I] for SPECT imaging.

Materials:

- N-Benzyl-N-isopropyl-3,5-dimethyl-X-(tri-n-butylstannyl)benzamide (stannyl precursor)
- [^{123}I]Sodium iodide
- Oxidizing agent (e.g., peracetic acid or hydrogen peroxide)
- Hydrochloric acid (HCl)

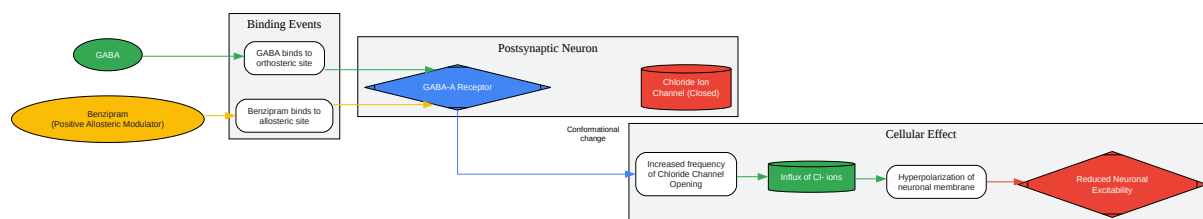
- Solvent (e.g., Ethanol or Dichloromethane)
- HPLC for purification

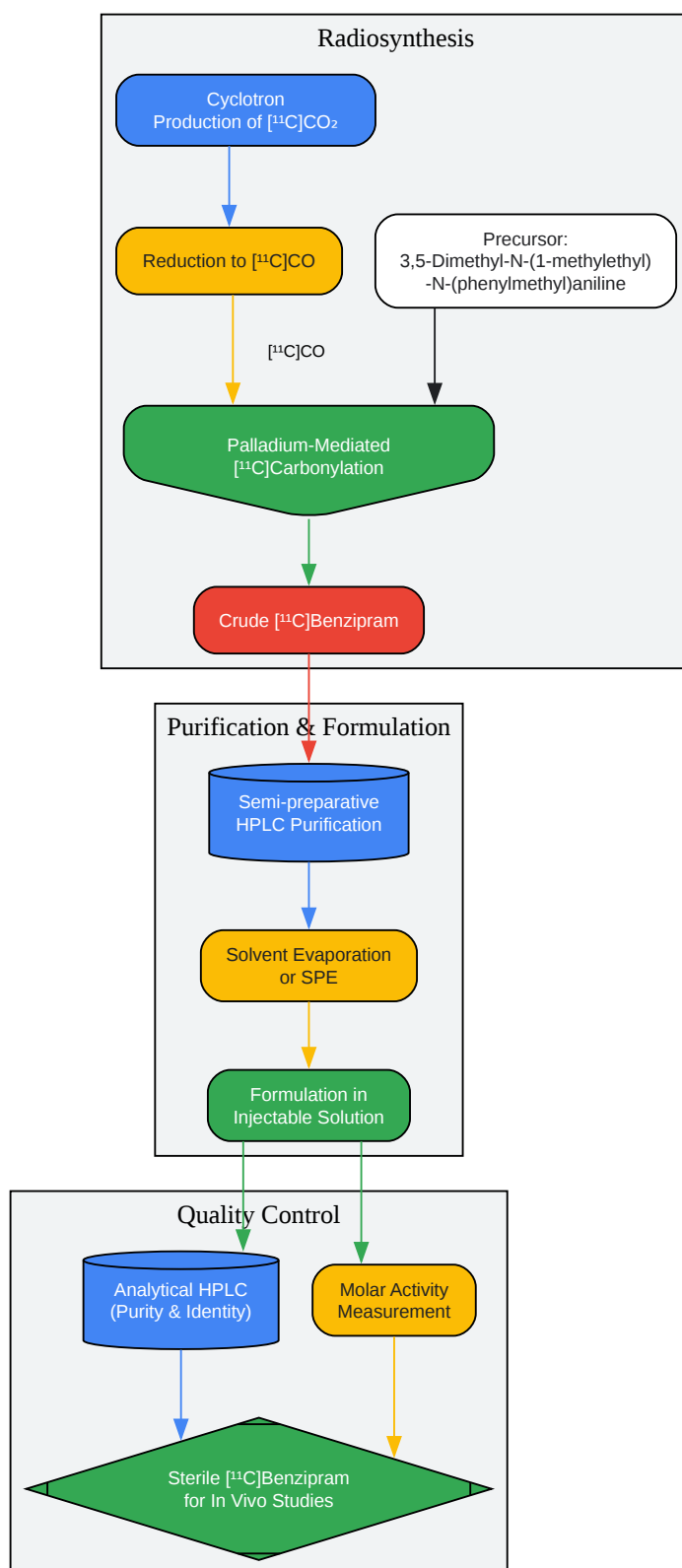
Procedure:

- Precursor Synthesis: Synthesize the stannyl precursor by reacting a bromo- or iodo-substituted **Benzipram** analog with bis(tri-n-butyltin).
- Radiolabeling Reaction:
 - In a reaction vial, dissolve the stannyl precursor (0.5-1 mg) in the chosen solvent.
 - Add [¹²³I]sodium iodide and the oxidizing agent.
 - Add a small amount of dilute HCl to facilitate the reaction.
 - Let the reaction proceed at room temperature or with gentle heating (40-60°C) for 15-30 minutes.
- Purification and Formulation: Follow steps 4 and 5 from Protocol 1.
- Quality Control: Follow step 6 from Protocol 1.

Visualizations

Signaling Pathway of Benzodiazepine-like Compounds





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